

3- (Methacryloyloxy)propyltris(trimethylsiloxy)silane chemical structure and properties

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Compound of Interest

Compound Name: 3-
(Methacryloyloxy)propyltris(trimethylsiloxy)silane

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An In-depth Technical Guide to 3- (Methacryloyloxy)propyltris(trimethylsiloxy)silane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane** (CAS No. 17096-07-0). This versatile organosilicon compound plays a crucial role as a coupling agent, surface modifier, and crosslinking agent in a wide array of advanced materials. Its unique bifunctional nature, possessing both a polymerizable methacrylate group and a hydrolyzable tris(trimethylsiloxy)silyl group, makes it an invaluable tool in the development of high-performance composites, adhesives, coatings, and biomaterials, including applications in the dental and drug delivery fields. This document details its physicochemical properties, provides experimental protocols for its synthesis and characterization, and illustrates its mechanism of action in surface modification.

Chemical Structure and Identification

3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane is a silane coupling agent characterized by a central silicon atom bonded to a methacryloyloxypropyl group and three trimethylsiloxy groups.

Caption: Chemical structure of **3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane**.

Table 1: Chemical Identification

Identifier	Value
CAS Number	17096-07-0[1][2]
Molecular Formula	C ₁₆ H ₃₈ O ₅ Si ₄ [1][3]
Molecular Weight	422.81 g/mol [1][3]
IUPAC Name	3-[Tris(trimethylsilyloxy)silyl]propyl 2-methylprop-2-enoate
Synonyms	Methacryloxypropyltris(trimethylsiloxy)silane, Tris(trimethylsiloxy)-3-(methacryloxy)propylsilane[1][2]
InChI Key	BESKSSIEODQWBP-UHFFFAOYSA-N[4]
SMILES	C--INVALID-LINK--(C)O--INVALID-LINK--(C)C">Si(CCCOC(C(C)=C)=O)O--INVALID-LINK--(C)C[1]

Physicochemical Properties

This compound is a colorless, transparent liquid under standard conditions.[3] It is characterized by its hydrophobicity and thermal stability, which are imparted by the siloxy functional groups.[3]

Table 2: Physical and Chemical Properties

Property	Value	Conditions
Appearance	Colorless to light yellow liquid	Ambient
Boiling Point	112-115 °C	0.2 mm Hg[3]
Density	0.918 g/mL	25 °C[3]
Refractive Index (n _{20/D})	1.419	20 °C[3]
Flash Point	>110 °C	-
Water Solubility	Immiscible	-
Purity	≥97%	-

Applications in Research and Drug Development

3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane is a versatile molecule with a broad range of applications stemming from its ability to chemically bond organic polymers to inorganic materials.

- **Coupling Agent and Adhesion Promoter:** It is widely used to improve the adhesion between inorganic fillers (e.g., silica, glass fibers) and organic polymer matrices in composites, coatings, and adhesives.[5] This enhancement of interfacial bonding leads to improved mechanical properties and durability.
- **Surface Modification:** The compound is employed to modify the surface properties of substrates, rendering them hydrophobic or improving their compatibility with other materials.[5] This is particularly relevant in the development of self-cleaning surfaces and biocompatible materials.
- **Dental Materials:** In dentistry, it is a key component in dental composites and sealants, where it promotes adhesion between the resin matrix and inorganic fillers, enhancing the longevity and performance of dental restorations.[6]
- **Biomaterials and Drug Delivery:** Its biocompatibility and ability to form stable siloxane bonds make it a candidate for use in biodegradable medical coatings and drug delivery systems.[5]

The methacryloyloxy group allows for its incorporation into polymer networks, such as hydrogels for contact lenses.[7]

- Proteomics Research: It is also utilized as a TMS-protected silicate compound in proteomics research.[2]

Experimental Protocols

Synthesis of 3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane

A common method for the synthesis of **3-(methacryloyloxy)propyltris(trimethylsiloxy)silane** involves the reaction of 3-(methacryloyloxy)propyltrimethoxysilane with trimethylsilyl acetate.

Materials:

- 3-(Methacryloyloxy)propyltrimethoxysilane
- Trimethylsilyl acetate
- Trifluoromethanesulfonic acid (catalyst)
- BHT (Butylated hydroxytoluene, polymerization inhibitor)
- Nitrogen gas supply
- 500 mL three-necked flask
- Constant pressure dropping funnel
- Magnetic stirrer
- Dean-Stark apparatus
- Condenser

Procedure:

- Under a nitrogen atmosphere, add 124.18 g (0.5 mol) of 3-(methacryloyloxy)propyltrimethoxysilane to the 500 mL three-necked flask.[3]
- Add 0.15 g of trifluoromethanesulfonic acid and 0.15 g of BHT to the flask.[3]
- Heat the reaction mixture to 80 °C with stirring.[3]
- Slowly add 198.35 g (1.5 mol) of trimethylsilyl acetate to the reaction flask using the constant pressure dropping funnel.[3]
- Maintain the reaction at 80 °C and monitor its progress (e.g., by gas chromatography) until the starting material is consumed.
- Upon completion, the product can be purified by fractional distillation under reduced pressure.

Purification

The primary method for purifying **3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane** is vacuum distillation. Due to its high boiling point, distillation at atmospheric pressure can lead to polymerization of the methacrylate group. It is crucial to maintain a low pressure and to use a polymerization inhibitor during the distillation process.

Characterization

4.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is used to confirm the presence of the various proton environments in the molecule, including the vinyl protons of the methacrylate group, the methyl protons of the methacrylate and trimethylsiloxy groups, and the methylene protons of the propyl chain.
- ¹³C NMR: The carbon-13 NMR spectrum provides information on the carbon skeleton of the molecule, confirming the presence of the carbonyl carbon, olefinic carbons, and the different aliphatic carbons.[8]

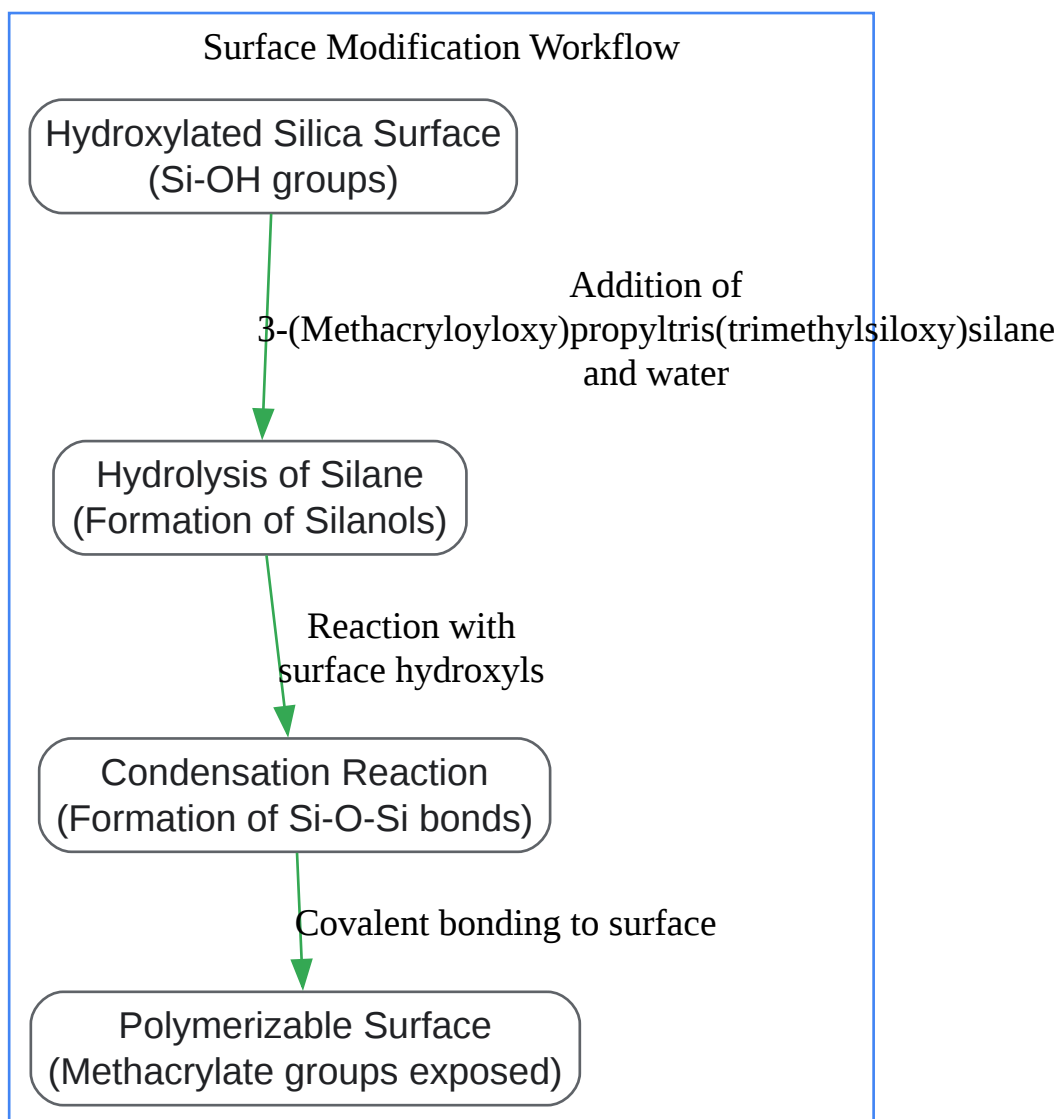
4.3.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying the functional groups present in the molecule. Key characteristic peaks include:

- C=O stretch (ester): around 1720 cm^{-1}
- C=C stretch (alkene): around 1638 cm^{-1}
- Si-O-Si stretch: in the region of $1000\text{-}1100\text{ cm}^{-1}$
- C-H stretches (aliphatic): in the region of $2850\text{-}3000\text{ cm}^{-1}$

Signaling Pathways and Experimental Workflows

As a synthetic silane coupling agent, **3-(Methacryloyloxy)propyltris(trimethylsiloxy)silane** is not directly involved in biological signaling pathways. However, its mechanism of action in modifying inorganic surfaces is a critical workflow in materials science. The following diagram illustrates the process of surface modification of a silica substrate.



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